

Microhelenin C: Investigating Its Potential in Combination Cancer Therapy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Microhelenin C*

Cat. No.: *B1236298*

[Get Quote](#)

Microhelenin C, a naturally occurring sesquiterpene lactone, has emerged as a compound of interest in cancer research due to its potential anti-inflammatory and anticancer properties.[1][2] While comprehensive studies on its synergistic effects with specific chemotherapy drugs are still in nascent stages, preliminary evidence suggests that **Microhelenin C** could play a significant role in enhancing the efficacy of conventional cancer treatments. This guide provides an overview of the current understanding of **Microhelenin C**'s anticancer activities and a framework for evaluating its potential in combination therapies.

Overview of Anticancer Activity

Microhelenin C has demonstrated notable biological activity in various cancer models. It is recognized for its significant antileukemic activity and has been identified as a component in plant extracts that exhibit synergistic anticancer effects.[3][4][5] For instance, an extract of *Centipeda minima*, containing **Microhelenin C**, was found to work synergistically with DNA cross-linking agents in treating non-small cell lung cancer (NSCLC) by inhibiting the Fanconi anemia pathway.[4][5]

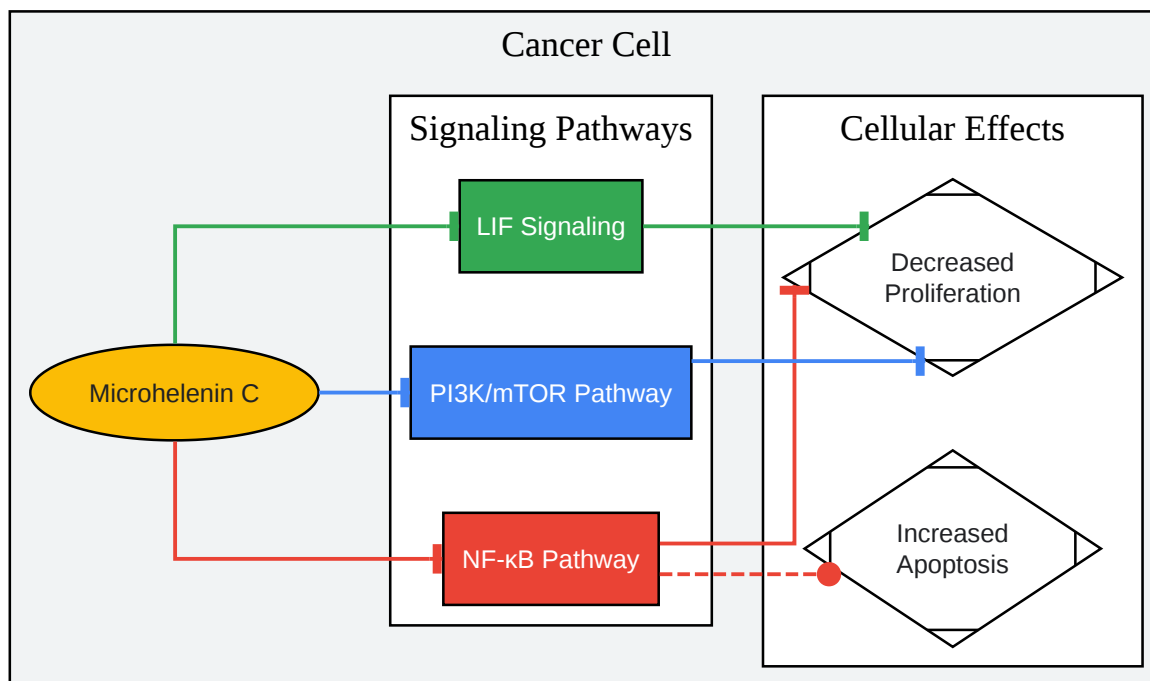
Furthermore, computational studies have predicted that **Microhelenin C** may act as a PI3K/mTOR inhibitor, a critical signaling pathway in breast cancer.[6][7] In hepatocellular carcinoma (HCC), **Microhelenin C** has been shown to inhibit tumor proliferation by downregulating the oncogenic factor LIF (Leukemia Inhibitory Factor).[8] These findings underscore the compound's potential to target key cancer-driving mechanisms.

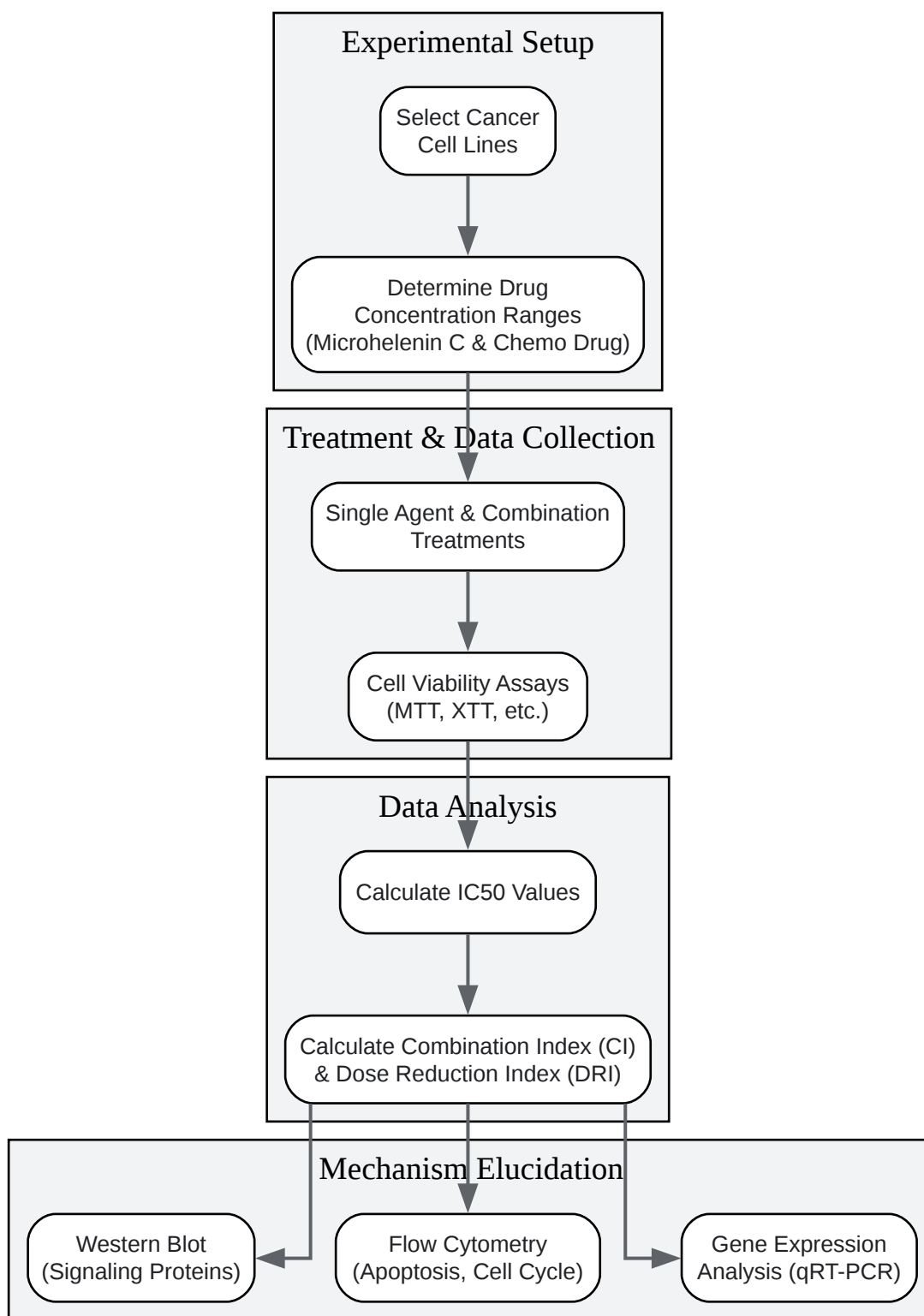
Summary of Known Anticancer Activities of Microhelenin C

Cancer Type	Mechanism of Action	Observed Effect	Reference
Leukemia	Not fully elucidated	Significant antileukemic activity	[3]
Non-Small Cell Lung Cancer (NSCLC)	Inhibition of Fanconi anemia pathway (as part of an extract)	Synergistic anticancer effect with DNA cross-linking agents	[4][5]
Breast Cancer	Predicted to be a PI3K/mTOR inhibitor (in silico)	Potential to inhibit a key cancer signaling pathway	[6][7]
Hepatocellular Carcinoma (HCC)	Downregulation of LIF cytokine	Inhibition of tumor proliferation	[8]
Keratinocytes	Not fully elucidated (as part of a mixture)	Synergistic inhibition of cell proliferation	[9]

Signaling Pathways Modulated by Microhelenin C

The anticancer effects of **Microhelenin C** are attributed to its ability to modulate specific signaling pathways involved in cancer cell proliferation and survival. The primary known mechanism is the inhibition of the NF- κ B signaling pathway, which is crucial for inflammation and cell proliferation.[1] Additionally, research points towards its influence on the PI3K/mTOR pathway and the downregulation of the LIF cytokine.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Microhelenin C | 63569-07-3 | NCA56907 | Biosynth [biosynth.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Microhelenin C | TargetMol [targetmol.com]
- 4. mdpi.com [mdpi.com]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. pubs.aip.org [pubs.aip.org]
- 7. pubs.aip.org [pubs.aip.org]
- 8. Journal of Integrative Medicine [jicimjournal.com]
- 9. Centipeda minima Extract Inhibits Inflammation and Cell Proliferation by Regulating JAK/STAT Signaling in Macrophages and Keratinocytes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Microhelenin C: Investigating Its Potential in Combination Cancer Therapy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236298#synergistic-effects-of-microhelenin-c-with-chemotherapy-drugs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com